

Application Notes and Protocols for Fluoresceins Angiography in Animal Models

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Compound of Interest

Compound Name: *Fluorescein*

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These application notes provide a detailed protocol for performing fluorescein angiography (FA) in various animal models. FA is a crucial in-vivo imaging technique used to visualize the retinal and choroidal vasculature. This procedure is instrumental in preclinical research for studying ocular diseases such as age-related macular degeneration (AMD), diabetic retinopathy, and choroidal neovascularization (CNV).^{[1][2][3][4][5]}

Principle of Fluorescein Angiography

Fluorescein angiography is a diagnostic procedure that uses a special camera to record blood flow in the retina and choroid.^[6] A fluorescent dye, sodium fluorescein, is injected into the bloodstream.^[6] As the dye travels through the blood vessels of the eye, a series of photographs are taken to visualize the vascular structure and identify any abnormalities, such as leakage from damaged vessels.^{[3][7]} This technique is highly valuable for both qualitative and quantitative assessment of vascular leakage and neovascularization in various animal models of ocular diseases.^{[1][4]}

Experimental Protocols

A generalized protocol for fluorescein angiography is outlined below. Specific parameters may need to be optimized depending on the animal model and the specific research question.

Animal Preparation

- **Anesthesia:** Anesthetize the animal to ensure it remains motionless during the procedure. The choice of anesthetic is critical and can influence physiological parameters.^[8] Commonly used anesthetics are listed in the table below. Monitor the animal's vital signs throughout the procedure.
- **Pupil Dilation:** Dilate the pupils of the eye to be imaged using a topical mydriatic agent, such as 1% tropicamide and/or 10% phenylephrine hydrochloride.^{[7][8]} This allows for a wider and clearer view of the fundus.
- **Positioning:** Place the anesthetized animal on a heated platform to maintain body temperature.^[7] Position the animal so that the eye to be imaged is properly aligned with the fundus camera. Application of a lubricating gel or artificial tears can prevent corneal dehydration.^{[7][9]}

Fluorescein Dye Injection

- **Dye Preparation:** Prepare a sterile solution of sodium fluorescein. The concentration will vary depending on the animal model and injection route.^[7] Protect the solution from light as fluorescein is light-sensitive.^[7]
- **Injection Route:** The dye can be administered via two primary routes:
 - **Intravenous (IV) Injection:** This is the preferred method for rapid and consistent dye delivery, allowing for clear visualization of the early arterial phase. Common injection sites include the tail vein in rodents or the jugular vein.^{[10][11]}
 - **Intraperitoneal (IP) Injection:** This method is technically easier but results in a slower and more variable absorption of the dye, which may obscure the early phases of the angiogram.^{[1][11]}
- **Injection Volume and Timing:** The volume of fluorescein solution depends on the animal's weight and the dye concentration. The injection should be administered as a bolus, and image acquisition should commence immediately.^[11]

Image Acquisition

- Fundus Camera Setup: Use a fundus camera equipped with the appropriate filters for fluorescein angiography (excitation filter ~488 nm, barrier filter ~520 nm).[7]
- Imaging Sequence: A rapid sequence of images should be captured to document the different phases of the angiogram:
 - Choroidal (Pre-arterial) Phase: Occurs within seconds after injection and shows the filling of the choroidal vessels.
 - Arterial Phase: Shows the filling of the retinal arteries.
 - Arteriovenous Phase: Both arteries and veins are filled with the dye.
 - Venous Phase: The veins are maximally fluorescent.
 - Late Phase (Recirculation): Occurs several minutes after injection and can reveal leakage or staining.[3][6] Image capture can continue for up to 10-15 minutes to document late-phase leakage.[6][11]

Post-Procedure Care

- Recovery: After imaging, allow the animal to recover from anesthesia on a heating pad.[7]
- Eye Care: Apply lubricant eye drops to prevent dryness.[7]
- Monitoring: Monitor the animal until it is fully recovered.[7]

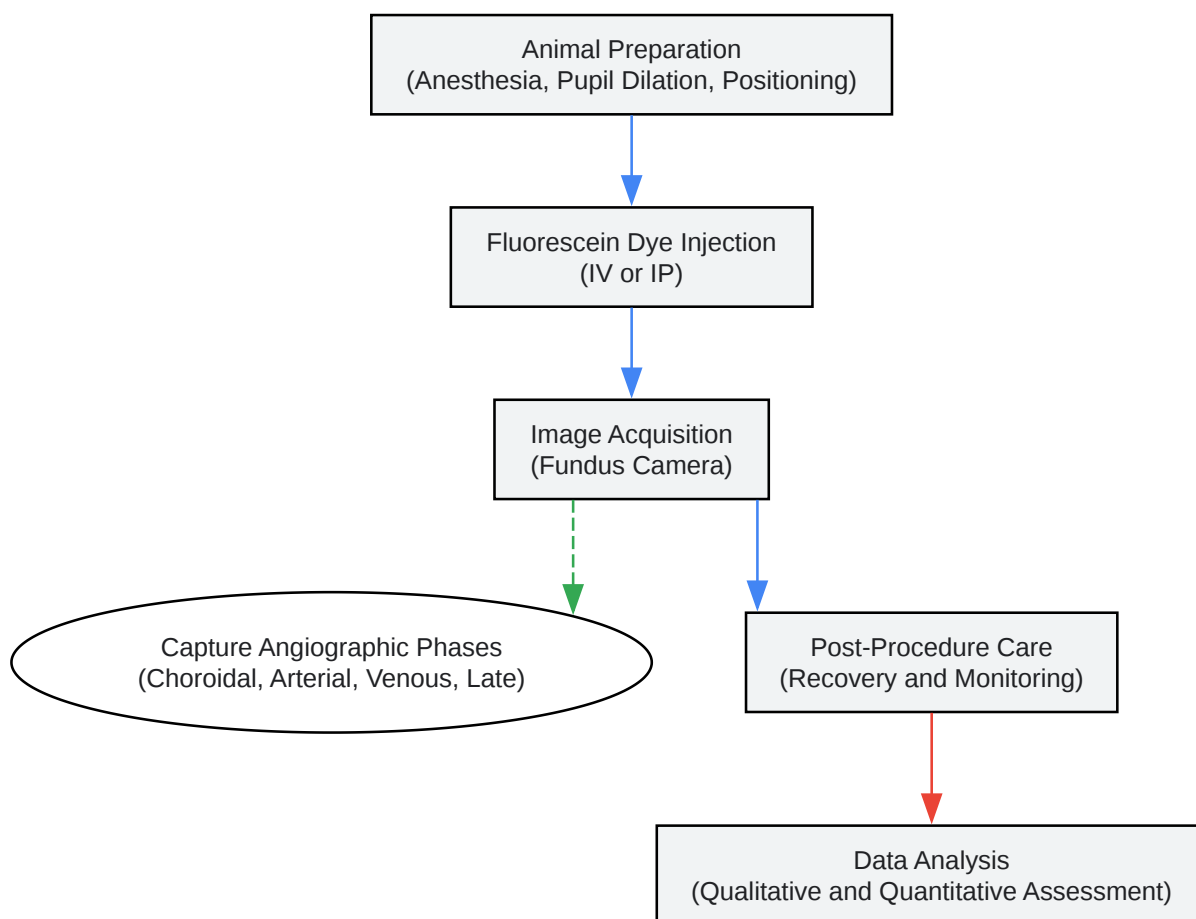
Data Presentation: Quantitative Parameters for Fluorescein Angiography in Different Animal Models

The following table summarizes key quantitative parameters for performing fluorescein angiography in common animal models. These values are intended as a starting point and may require optimization for specific experimental conditions.

Parameter	Mouse	Rat	Rabbit	Non-Human Primate
Anesthesia	Ketamine (80-100 mg/kg) + Xylazine (5-10 mg/kg) IP[7][8]	Ketamine/Xylazine IP[11]	Ketamine (40 mg/kg) + Xylazine (5 mg/kg) IM[12]	Medetomidine HCl (0.04 mg/kg) + Tiletamine/Zolazepam (2 mg/kg) [13]
Pupil Dilation	1% Tropicamide, 10% Phenylephrine HCl[7][8]	1% Tropicamide[11]	1% Tropicamide	1% Tropicamide
Fluorescein Concentration	1% or 2.5%[7][14]	10%[9][11]	10%[12]	Not specified
Fluorescein Dosage/Volume	100 µL (1%) IP[7], 0.1 ml (2.5%) IP[14], 5 µL/g body weight IP[8]	5 mg/kg IV[10], 0.1 mL/kg (10%) IV or IP[11]	0.2 ml (10%) IV[12]	Not specified
Injection Route	IP[7][8][14], IV (tail vein)	IV (jugular or tail vein)[10][11], IP[11]	IV (marginal ear vein)[12]	IV
Imaging Start Time	Immediately after injection[7]	Immediately after injection[11]	Immediately after injection[12]	Not specified
Imaging Duration	At least 5 minutes[7]	Up to 10 minutes[11]	Not specified	Up to 5 minutes[13]

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for performing fluorescein angiography in animal models.



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Fluorescein Angiography Experimental Workflow

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